

Cassiaside C2: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *cassiaside C2*

Cat. No.: *B1251728*

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An In-depth Whitepaper for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and known biological properties of **cassiaside C2**, a naphthopyrone glycoside isolated from the seeds of *Cassia obtusifolia*. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this natural compound.

Physicochemical Properties

Cassiaside C2 is a complex organic heterotricyclic compound. Its core structure consists of a 9,10-dihydroxy-7-methoxy-3-methyl-1H-benzo[g]isochromen-1-one moiety, which is attached to a tetrasaccharide residue at the 9-position through a glycosidic linkage^[1]. The quantitative physicochemical properties of **cassiaside C2** are summarized in the table below.

Property	Value	Source
Molecular Formula	C39H52O25	[1]
Molecular Weight	920.8 g/mol	[1]
Exact Mass	920.27976714 Da	[1]
Monoisotopic Mass	920.27976714 Da	[1]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	

IUPAC Name: 9-[(2S,3R,4S,5S,6R)-6-[[[(2R,3R,4S,5R,6R)-3,5-dihydroxy-6-(hydroxymethyl)-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]oxan-2-yl]oxyoxan-2-yl]oxymethyl]-3,4,5-trihydroxyoxan-2-yl]oxy-10-hydroxy-7-methoxy-3-methylbenzo[g]isochromen-1-one[1]

Biological Activity and Mechanism of Action

Cassiaside C2 has been identified as a compound with potential therapeutic applications, primarily due to its anti-allergic properties. It functions as a histamine antagonist, a characteristic that underpins its observed biological effects[1].

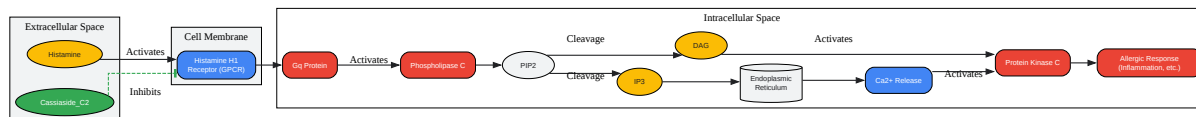
Anti-Allergic Activity

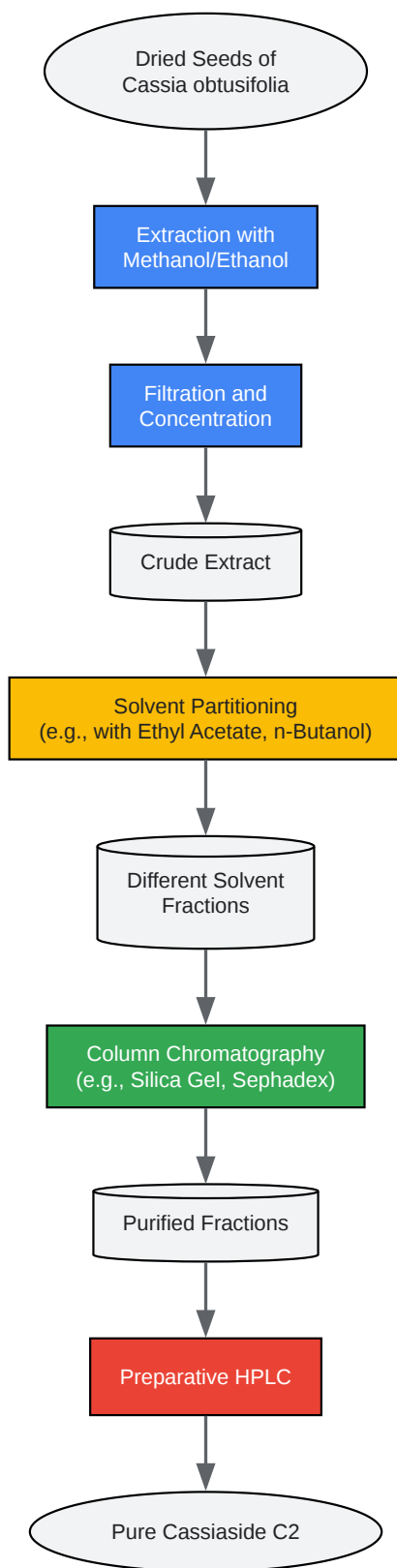
Research has demonstrated that **cassiaside C2** can inhibit the release of histamine from rat peritoneal exudate mast cells, which is a key process in the antigen-antibody reaction associated with allergic responses[2][3]. This inhibitory action on mast cell degranulation suggests its potential utility in the management of allergic conditions[4][5][6].

Histamine H1 Receptor Antagonism

The anti-allergic effects of **cassiaside C2** are attributed to its role as a histamine H1 receptor antagonist[1]. By blocking the H1 receptor, **cassiaside C2** can prevent the downstream signaling cascade that leads to the physiological manifestations of an allergic reaction. The histamine H1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by histamine, initiates an intracellular signaling pathway involving Gq protein and phospholipase C[1].

Below is a diagram illustrating the signaling pathway of the histamine H1 receptor, which is antagonized by **cassiaside C2**.





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